

2-(Benzylthio)ethylamine hydrobromide safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Benzylthio)ethylamine
hydrobromide

CAS No.: 41243-92-9

Cat. No.: B14653996

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 2-(Benzylthio)ethylamine Hydrobromide

This guide is intended for researchers, scientists, and drug development professionals who handle **2-(Benzylthio)ethylamine hydrobromide** and its related salts. As a Senior Application Scientist, my objective is to provide not just a list of safety procedures, but a deeper understanding of the causality behind them, grounded in the chemical nature of the substance. The protocols herein are designed to create a self-validating system of safety, ensuring that laboratory personnel can manage the risks associated with this compound effectively.

It is important to note that comprehensive safety data sheets (SDS) for the specific hydrobromide salt are not readily available in the public domain. Therefore, this guide has been synthesized by leveraging data from its close analogues: 2-(benzylthio)ethanamine (the free base) and 2-(benzylthio)ethylamine hydrochloride.^{[1][2]} The primary hazards are associated with the organic cation, and thus, the safety protocols are considered highly relevant and transferable.

Chemical Identity and Hazard Profile

2-(Benzylthio)ethylanamine hydrobromide is a sulfur-containing organic compound. Its structure, featuring a primary amine and a thioether linkage, dictates its reactivity and toxicological profile.

Property	Value	Source(s)
IUPAC Name	2-benzylsulfanylethanamine;hydrobromide	[1]
Synonyms	S-Benzylcysteamine hydrobromide	[3]
CAS Number	22572-33-4 (for hydrochloride salt)	[1]
Molecular Formula	C ₉ H ₁₃ NS · HBr	
Molecular Weight	~248.18 g/mol (Hydrobromide) 203.73 g/mol (Hydrochloride)	[1]
Appearance	Solid (in salt form)	

The primary hazards associated with this class of compounds are significant, demanding strict adherence to safety protocols. The free base, 2-(benzylthio)ethanamine, is classified as corrosive and can cause severe skin burns and eye damage.[2] The hydrochloride salt is classified as an irritant.[1]

GHS Hazard Classification (Inferred from Hydrochloride Salt)

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1]
- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[1]

The signal word for this level of hazard is "Warning".^[1] The discrepancy between the free base (corrosive) and the salt (irritant) is likely due to the protonation of the amine in the salt form, which can modulate its reactivity. However, it is prudent to handle the hydrobromide salt with the assumption that it can cause significant irritation or burns upon prolonged contact.

The Hierarchy of Controls: A Proactive Approach to Safety

Effective risk management follows a "Hierarchy of Controls." This principle mandates that we prioritize the most effective control measures first.

Caption: Hierarchy of Safety Controls.

For **2-(Benzylthio)ethylamine hydrobromide**, elimination or substitution is often not feasible in a research context. Therefore, our focus must be on robust Engineering Controls, supported by stringent Administrative Controls and diligent use of Personal Protective Equipment (PPE).

Experimental Protocols: A Step-by-Step Guide to Safe Handling

Required Engineering Controls

All manipulations of **2-(Benzylthio)ethylamine hydrobromide** solid or solutions must be conducted in a certified chemical fume hood.^[4] The thioether moiety suggests the potential for malodorous decomposition products, and the amine group can be irritating if inhaled. The fume hood provides the primary barrier between you and the chemical.

Personal Protective Equipment (PPE) Protocol

PPE is your last line of defense. Its effectiveness depends on correct selection and consistent use.

- **Eye Protection:** Chemical splash goggles are mandatory. If there is a significant splash risk, a face shield should be worn in addition to goggles.^[5]
- **Hand Protection:** Given the classification of "Causes skin irritation" and the potential for burns, chemically resistant gloves are required.^[1] Nitrile gloves are a common choice, but

for prolonged handling or when working with solutions, it is crucial to consult a glove compatibility chart. Always inspect gloves for tears or holes before use and practice proper glove removal techniques to avoid contaminating your skin.

- **Body Protection:** A standard laboratory coat must be worn and kept fully buttoned.
- **Respiratory Protection:** If for any reason work must be conducted outside of a fume hood (a situation that should be avoided), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.^[6]

Handling and Storage Protocol

Handling:

- **Preparation:** Before handling, ensure the fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- **Aliquotting:** When weighing the solid, do so in the fume hood. Avoid creating dust. If dust is generated, gently clean it with a damp paper towel, which should then be disposed of as hazardous waste.
- **Solution Preparation:** When dissolving the compound, add the solid to the solvent slowly.
- **Post-Handling:** After use, wash hands and any exposed skin thoroughly with soap and water.^[7] Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[8]
- Keep away from strong oxidizing agents. The thioether group can be oxidized, potentially leading to a vigorous reaction.
- The compound is likely hygroscopic (absorbs moisture from the air), so desiccation may be necessary for long-term storage to maintain sample integrity.^[8]

Emergency Procedures: A Self-Validating Response System

In the event of an exposure or spill, a calm and methodical response is critical.

Caption: Workflow for Emergency Spill or Exposure Response.

First-Aid Measures

The immediate response to exposure is to decontaminate. Time is of the essence.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[8] Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing. Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes.^[5] If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^[8]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.^[9]

Accidental Release Measures

For a small spill of solid material:

- Ensure the area is well-ventilated (fume hood is on).
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material like vermiculite or sand.
- Carefully sweep or scoop the material into a designated hazardous waste container. Avoid creating dust.^[7]
- Clean the spill area with a damp cloth, followed by soap and water.

- Dispose of all cleanup materials as hazardous waste.

For a large spill, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department immediately.

Stability and Reactivity

Understanding the chemical stability is key to preventing hazardous situations.

- **Reactivity:** The compound is stable under normal conditions.
- **Conditions to Avoid:** Avoid creating dust, and keep away from heat and sources of ignition.
- **Incompatible Materials:** Strong oxidizing agents.[4] Violent reactions are possible with strong bases.
- **Hazardous Decomposition Products:** Upon combustion, this compound may produce toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen bromide gas.

Toxicological Information

While a complete toxicological profile is not available, the GHS classifications indicate that the primary routes of exposure are dermal, ocular, and inhalation, leading to irritation.[1] The free base is considered harmful if swallowed or in contact with skin. The long-term toxicological properties have not been fully investigated.[4] Therefore, it is essential to minimize exposure and treat the compound with respect.

Conclusion: A Culture of Safety

The safe handling of **2-(Benzylthio)ethylamine hydrobromide** is predicated on a thorough understanding of its potential hazards and the consistent application of robust safety protocols. By prioritizing engineering controls, adhering to strict PPE and handling procedures, and being prepared for emergencies, researchers can mitigate the risks associated with this compound. This guide provides the framework for a self-validating safety system, but the ultimate responsibility lies with the individual researcher to foster a proactive culture of safety in the laboratory.

References

- Google. (2026). Current time information in Richmond County, US.
- PubChem. (n.d.). 2-(Benzylthio)ethanamine hydrochloride. National Center for Biotechnology Information. Retrieved February 17, 2026, from [\[Link\]](#)
- Chemical Point. (n.d.). S-Benzylcysteamine hydrochloride. Retrieved February 17, 2026, from [\[Link\]](#)
- CPAchem. (2022, February 9). Safety data sheet for 1,6-Hexanediol diacrylate. Retrieved February 17, 2026, from [\[Link\]](#)
- Unknown. (n.d.). Safety Data Sheet. Retrieved February 17, 2026, from [\[Link\]](#)
- MP Biomedicals. (2017, July 12). Safety Data Sheet for 2-Bromoethylamine Hydrobromide. Retrieved February 17, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Benzylthio)ethanamine hydrochloride | C₉H₁₄CINS | CID 13166188 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. fluorochem.co.uk [\[fluorochem.co.uk\]](https://fluorochem.co.uk)
- 3. chemicalpoint.eu [\[chemicalpoint.eu\]](https://chemicalpoint.eu)
- 4. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 5. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 6. mpbio.com [\[mpbio.com\]](https://mpbio.com)
- 7. tcichemicals.com [\[tcichemicals.com\]](https://tcichemicals.com)
- 8. assets.thermofisher.com [\[assets.thermofisher.com\]](https://assets.thermofisher.com)
- 9. tcichemicals.com [\[tcichemicals.com\]](https://tcichemicals.com)

- To cite this document: BenchChem. [2-(Benzylthio)ethylamine hydrobromide safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14653996/docs#2-benzylthio-ethylamine-hydrobromide-safety-data-sheet-sds\]](https://www.benchchem.com/product/b14653996/docs#2-benzylthio-ethylamine-hydrobromide-safety-data-sheet-sds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)